

# Application Notes and Protocols: 2-Benzhydrylpiperidine HCl in Neurodegenerative Disease Research

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## Compound of Interest

**Compound Name:** 2-Benzhydrylpiperidine hydrochloride

**Cat. No.:** B590407

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## Introduction

**2-Benzhydrylpiperidine hydrochloride**, also known as Desoxypipradrol or 2-DPMP, is a potent and selective norepinephrine-dopamine reuptake inhibitor (NDRI).<sup>[1][2][3]</sup> Its high affinity for the dopamine transporter (DAT) and norepinephrine transporter (NET) suggests its potential as a valuable research tool in the study of neurodegenerative diseases where dopaminergic and noradrenergic systems are compromised, most notably Parkinson's disease. By blocking the reuptake of these crucial neurotransmitters, 2-Benzhydrylpiperidine HCl can effectively increase their synaptic availability and enhance neurotransmission. These application notes provide an overview of its potential applications, relevant protocols for *in vitro* and *in vivo* studies, and the underlying signaling pathways.

## Mechanism of Action

2-Benzhydrylpiperidine HCl primarily functions by inhibiting the dopamine transporter (DAT) and, to a lesser extent, the norepinephrine transporter (NET), with significantly lower affinity for the serotonin transporter (SERT).<sup>[4]</sup> This inhibition leads to an accumulation of dopamine and norepinephrine in the synaptic cleft, thereby amplifying and prolonging their signaling. In the context of Parkinson's disease, where there is a progressive loss of dopamine-producing

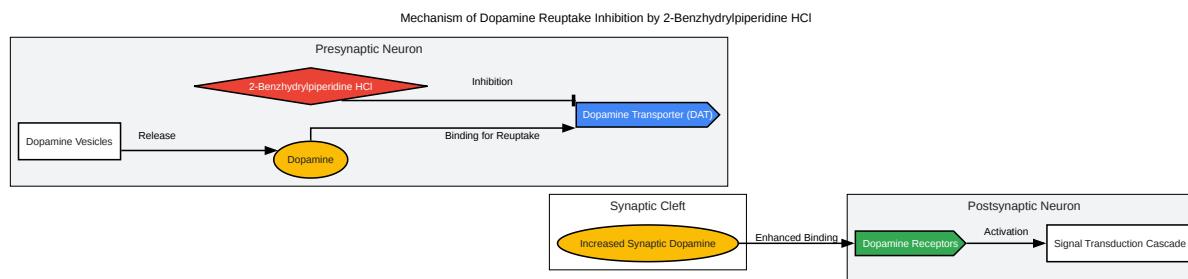
neurons in the substantia nigra, the enhancement of remaining dopaminergic neurotransmission can be a key therapeutic strategy. Research indicates that 2-Benzhydrylpiperidine is more potent than cocaine in both increasing evoked dopamine efflux and slowing its reuptake in the nucleus accumbens.[\[5\]](#)[\[6\]](#)

## Data Presentation: Quantitative Data Summary

The following table summarizes the in vitro activity of 2-Benzhydrylpiperidine (Desoxypipradrol) at monoamine transporters.

Transporter	IC50 (µM)	Reference
Dopamine Transporter (DAT)	0.07	<a href="#">[4]</a>
Norepinephrine Transporter (NET)	0.14	<a href="#">[4]</a>
Serotonin Transporter (SERT)	>10	<a href="#">[4]</a>

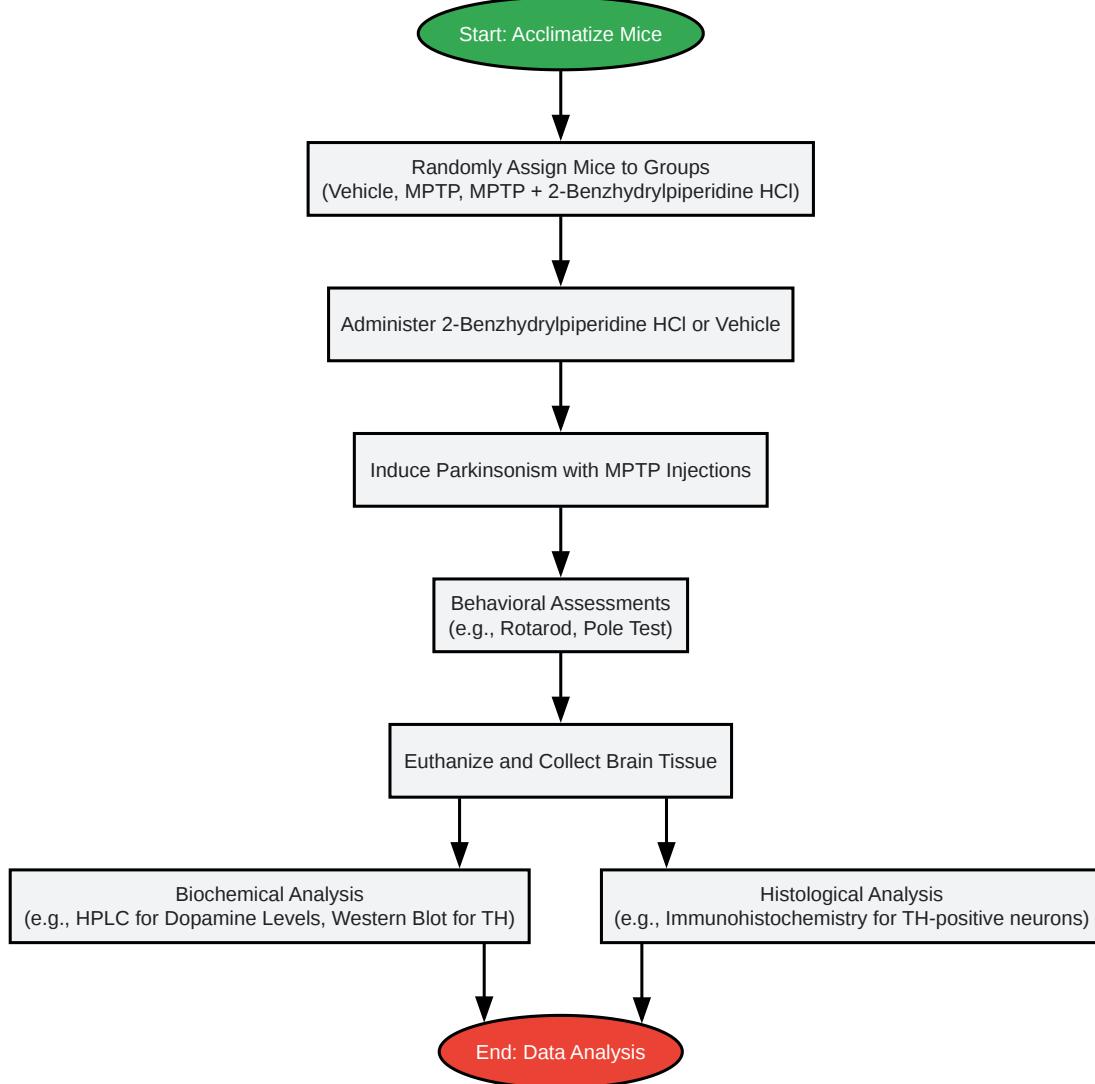
## Mandatory Visualizations



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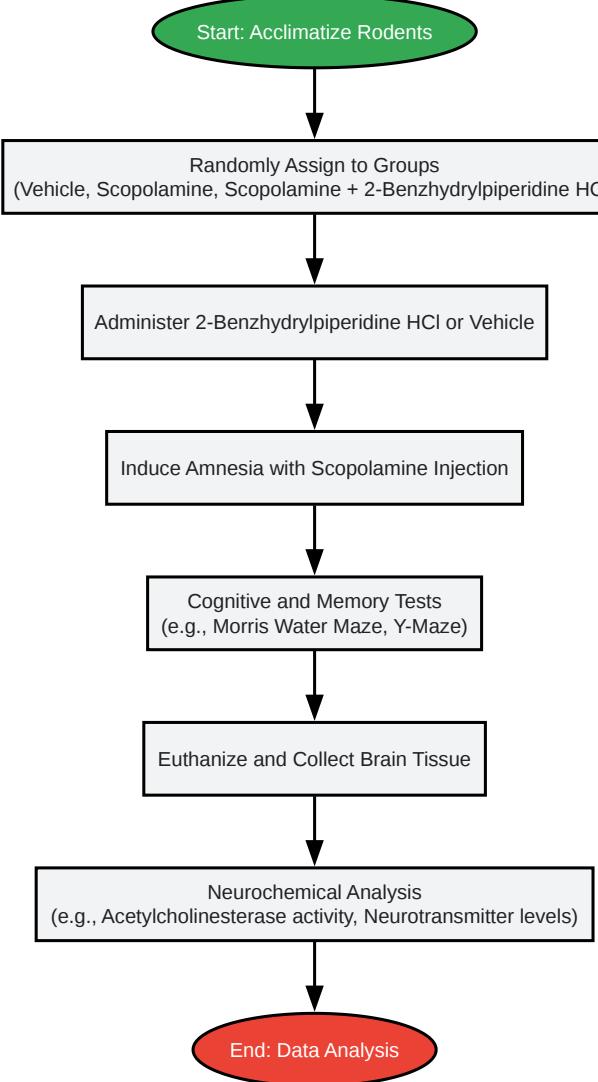
Caption: Dopamine Reuptake Inhibition by 2-Benzhydrylpiperidine HCl.

## Experimental Workflow: MPTP Mouse Model of Parkinson's Disease

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Caption: Workflow for the MPTP Mouse Model of Parkinson's Disease.

## Experimental Workflow: Scopolamine-Induced Memory Impairment Model

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## References

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